A Spectroscopic Comparison of 4-(Hydroxymethyl)cyclohexanone Isomers

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Compound of Interest

Compound Name:	*4-(Hydroxymethyl)cyclohexanone*
CAS No.:	*38580-68-6*
Cat. No.:	*B156097*

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This guide provides an objective comparison of the spectroscopic properties of cis- and trans-**4-(hydroxymethyl)cyclohexanone**. Differentiating between these stereoisomers is crucial for characterization, quality control, and understanding their distinct chemical and biological activities. The following sections present a summary of expected spectroscopic data based on conformational analysis and established principles of NMR, IR, and mass spectrometry, supported by detailed experimental protocols.

Introduction to the Isomers

The cis and trans isomers of **4-(hydroxymethyl)cyclohexanone** are diastereomers that differ in the spatial orientation of the hydroxymethyl group relative to the plane of the cyclohexane ring. In the more stable chair conformation, the bulky hydroxymethyl group is expected to preferentially occupy the equatorial position in the trans isomer to minimize steric hindrance. In the cis isomer, the hydroxymethyl group is forced into an axial position, leading to significant 1,3-diaxial interactions. These conformational differences result in distinct spectroscopic signatures.

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Spectroscopic Data Summary

The following table summarizes the anticipated quantitative data for the key spectroscopic techniques used to differentiate between the cis and trans isomers of **4-(hydroxymethyl)cyclohexanone**.

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Spectroscopic Technique	Isomer	Expected Key Data
^{1}H NMR (400 MHz, $CDCl_3$)	cis	H-4 (methine): Broader multiplet, smaller coupling constants (J_ax-eq, J_eq-eq).-CH_2OH (methylene): Shifted slightly upfield compared to trans.Axial protons: Generally shielded (upfield shift).
trans	H-4 (methine): Sharper multiplet, larger axial-axial coupling constant (J_ax-ax ≈ 8-12 Hz).-CH_2OH (methylene): Shifted slightly downfield compared to cis.Equatorial protons: Generally deshielded (downfield shift).	
^{13}C NMR (100 MHz, $CDCl_3$)	cis	C-4: Shielded (upfield shift) due to the γ-gauche effect from the axial hydroxymethyl group.C-2, C-6: Slightly deshielded compared to trans.-CH_2OH: May show a slight upfield shift.
trans	C-4: Deshielded (downfield shift) compared to cis.C-2, C-6: Slightly shielded compared to cis.-CH_2OH: May show a slight downfield shift.	
IR Spectroscopy (ATR)	cis	C-O Stretch (alcohol): Typically at a slightly lower wavenumber (e.g., ~1040 cm^{-1}) for an axial C-O bond.O-H Stretch: May show differences in intramolecular hydrogen bonding possibilities compared

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		to the trans isomer. C=O Stretch: ~1715 cm^{-1}
trans	C-O Stretch (alcohol): Typically at a slightly higher wavenumber (e.g., ~1060 cm^{-1}) for an equatorial C-O bond.O-H Stretch: May exhibit more intermolecular hydrogen bonding.C=O Stretch: ~1715 cm^{-1}	
Mass Spectrometry (EI)	cis	Molecular Ion (M^+): m/z 128. Fragmentation: May show a more prominent loss of water (M-18) due to the proximity of the axial hydroxymethyl group to axial hydrogens, facilitating intramolecular rearrangement.
trans	Molecular Ion (M^+): m/z 128. Fragmentation: The loss of water (M-18) is expected to be less pronounced compared to the cis isomer. Other fragmentation pathways involving ring cleavage are likely to be similar to the cis isomer.	

Experimental Protocols

Nuclear Magnetic Resonance (NMR) Spectroscopy

Objective: To determine the chemical environment and through-bond connectivity of protons and carbons to distinguish between the cis and trans isomers.

Methodology:

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- Sample Preparation: Dissolve 5-10 mg of the purified isomer in approximately 0.6 mL of deuterated chloroform ($CDCl_3$) containing 0.03% tetramethylsilane (TMS) as an internal standard.
- Instrumentation: Acquire spectra on a 400 MHz NMR spectrometer equipped with a 5 mm broadband probe.
- ^1H NMR Acquisition:
  - Set the spectral width to cover a range of -1 to 10 ppm.
  - Use a 30-degree pulse width and a relaxation delay of 2 seconds.
  - Acquire 16 scans and process the data with an exponential window function (line broadening of 0.3 Hz).
- ^{13}C NMR Acquisition:
  - Utilize a proton-decoupled pulse sequence.
  - Set the spectral width to cover a range of 0 to 220 ppm.
  - Use a 30-degree pulse width and a relaxation delay of 2 seconds.
  - Acquire 1024 scans and process the data with an exponential window function (line broadening of 1.0 Hz).

Infrared (IR) Spectroscopy

Objective: To identify the key functional groups and differentiate isomers based on the vibrational frequencies of the C-O and O-H bonds.

Methodology:

- Sample Preparation: Place a small amount of the solid sample directly onto the diamond crystal of an Attenuated Total Reflectance (ATR) accessory.
- Instrumentation: Use a Fourier Transform Infrared (FTIR) spectrometer.

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- Data Acquisition:
  - Record a background spectrum of the clean, empty ATR crystal.
  - Acquire the sample spectrum over a range of 4000 to 400 cm^{-1}.
  - Co-add 32 scans at a resolution of 4 cm^{-1}.
- Data Processing: The software automatically performs a background subtraction to generate the final transmittance or absorbance spectrum.

Mass Spectrometry (MS)

Objective: To determine the molecular weight and analyze the fragmentation patterns to aid in isomeric differentiation.

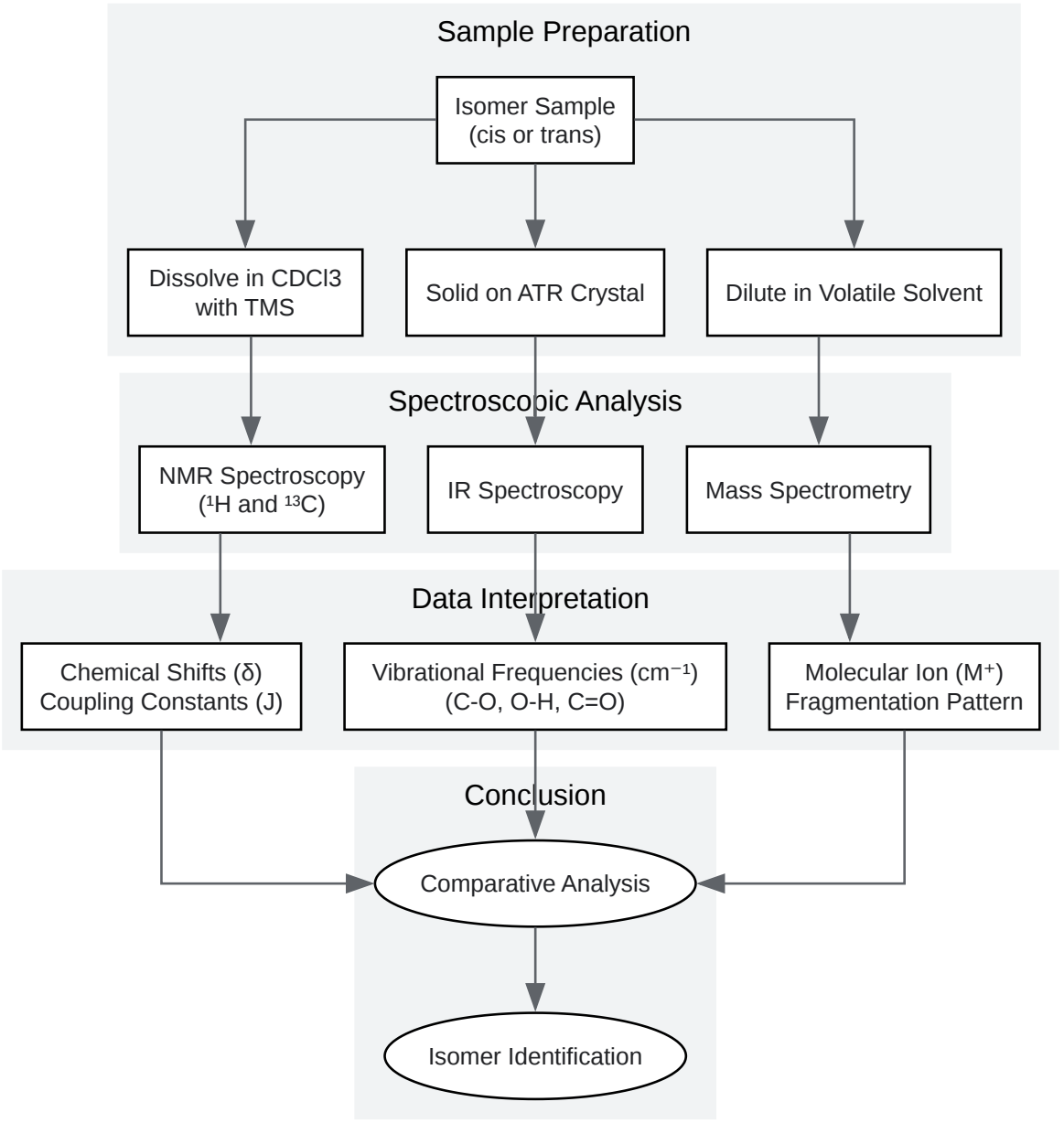
Methodology:

- Sample Introduction: Introduce a dilute solution of the sample in a volatile solvent (e.g., methanol) into the mass spectrometer via direct infusion or through a gas chromatograph (GC-MS) for separation and analysis.
- Instrumentation: Use a mass spectrometer with an electron ionization (EI) source.
- Data Acquisition:
  - Set the ionization energy to 70 eV.
  - Scan a mass-to-charge (m/z) range of 40 to 200.
- Data Analysis: Identify the molecular ion peak and analyze the relative abundances of the major fragment ions.

Visualization of Analytical Workflow

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Logical Workflow for Spectroscopic Comparison



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